

# 2,4,6-Trichlorophenylboronic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,4,6-Trichlorophenylboronic acid

Cat. No.: B1301967

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## In-Depth Technical Guide: 2,4,6-Trichlorophenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,4,6-Trichlorophenylboronic acid**, a versatile reagent in modern organic synthesis and material science. This document outlines its chemical properties, key applications, experimental protocols, and safety information to support its use in research and development.

## Core Compound Data

**2,4,6-Trichlorophenylboronic acid** is a substituted organoboron compound widely utilized as a building block in palladium-catalyzed cross-coupling reactions. Its electron-deficient nature, owing to the three chlorine atoms on the phenyl ring, influences its reactivity and makes it a valuable synthon for introducing the 2,4,6-trichlorophenyl moiety into complex molecules.

Table 1: Physicochemical Properties of **2,4,6-Trichlorophenylboronic Acid**

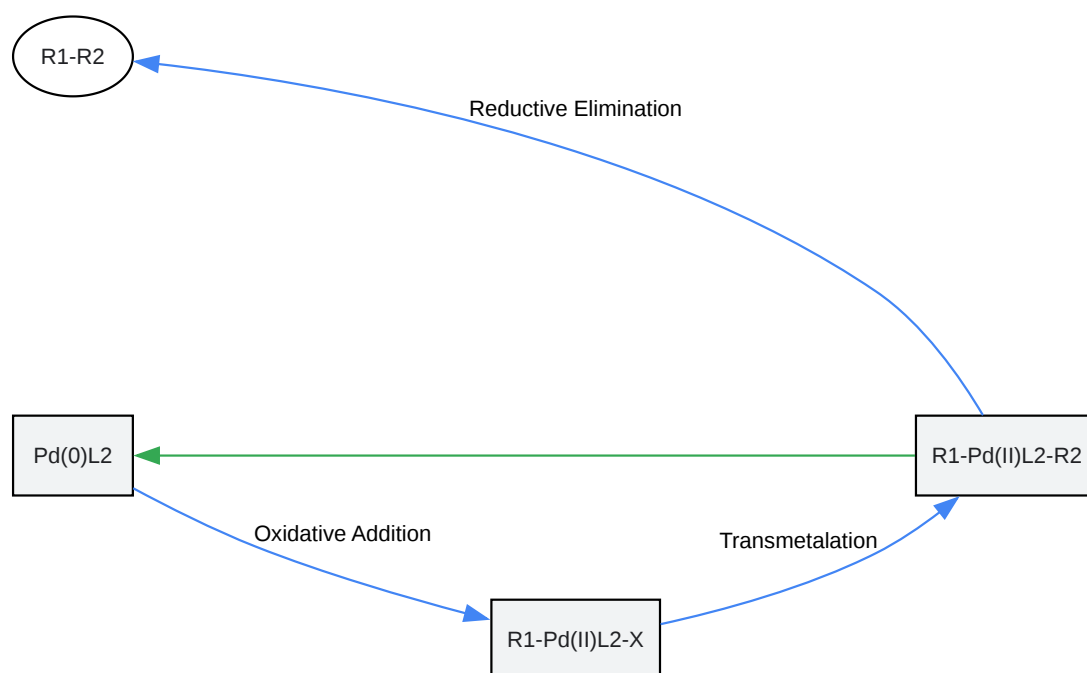
Property	Value
CAS Number	73852-18-3
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BCl <sub>3</sub> O <sub>2</sub>
Molecular Weight	225.26 g/mol
Appearance	White to off-white crystalline powder
Melting Point	164 °C
Storage Conditions	2-8 °C, under inert gas

## Applications in Organic Synthesis

The primary application of **2,4,6-Trichlorophenylboronic acid** is in the Suzuki-Miyaura cross-coupling reaction. This reaction is a cornerstone of modern organic chemistry, enabling the formation of carbon-carbon bonds to synthesize biaryls, a common motif in pharmaceuticals and functional materials.

### Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction involves the palladium-catalyzed coupling of an organoboron compound (such as **2,4,6-trichlorophenylboronic acid**) with an organic halide or triflate. The reaction is valued for its mild conditions, tolerance of a wide range of functional groups, and the commercial availability of a vast library of boronic acids.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Experimental Protocol: Representative Suzuki-Miyaura Coupling

The following is a general procedure for a Suzuki-Miyaura coupling reaction. Researchers should note that reaction conditions, including the choice of catalyst, ligand, base, and solvent, may require optimization for specific substrates.

Table 2: Materials and Reagents for a Typical Suzuki-Miyaura Reaction

Reagent	Example	Molar Equivalents
Aryl Halide	Aryl Bromide (1.0 mmol)	1.0
Boronic Acid	2,4,6-Trichlorophenylboronic acid (1.2 mmol)	1.2
Palladium Catalyst	Pd(PPh <sub>3</sub> ) <sub>4</sub> (0.03 mmol)	0.03
Base	K <sub>2</sub> CO <sub>3</sub> (2.0 mmol)	2.0
Solvent	Toluene/Ethanol/Water (4:1:1, 5 mL)	-

#### Procedure:

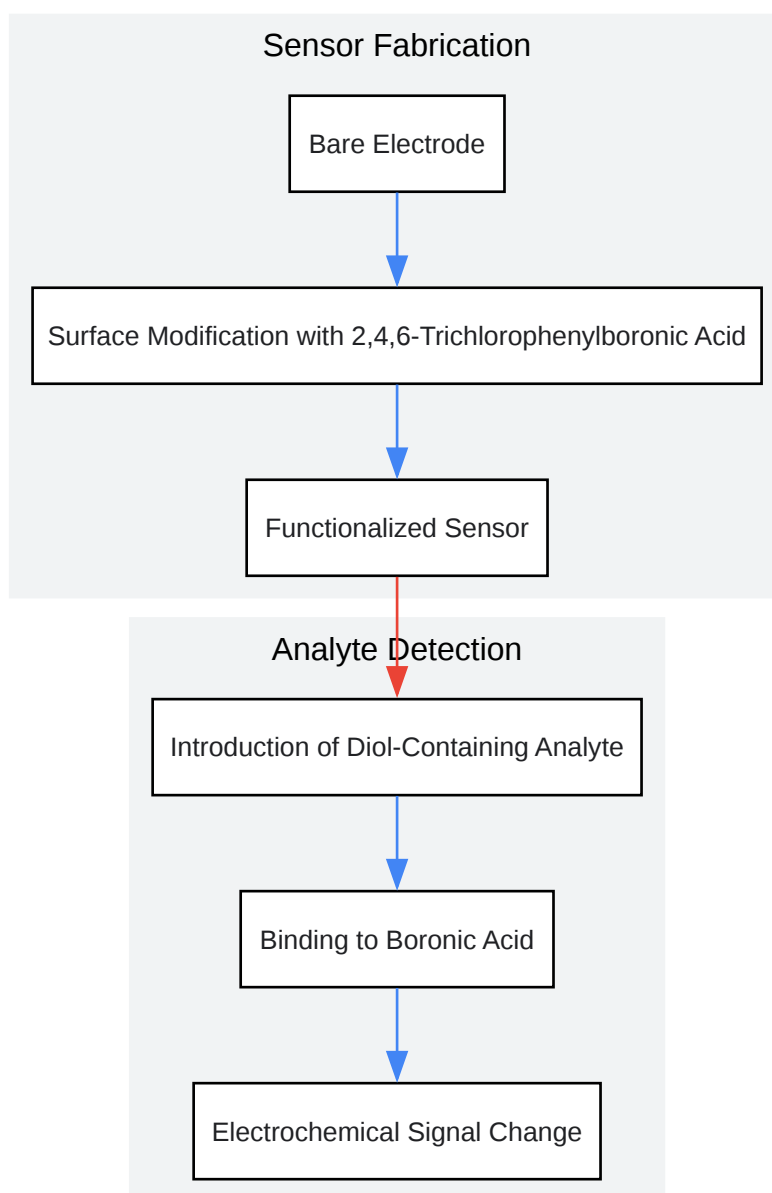
- To a flame-dried Schlenk flask, add the aryl halide, **2,4,6-trichlorophenylboronic acid**, and the base.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add the palladium catalyst to the flask under the inert atmosphere.
- Add the degassed solvent system via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir for the required time (monitored by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

## Applications in Sensor Technology

Boronic acids are known to reversibly bind with 1,2- and 1,3-diols to form cyclic boronate esters. This property is exploited in the development of chemical sensors for diol-containing molecules, such as saccharides and glycoproteins. **2,4,6-Trichlorophenylboronic acid** can be functionalized onto surfaces or incorporated into polymers to create sensing platforms.

## Principle of Boronic Acid-Based Electrochemical Sensors

An electrochemical sensor can be fabricated by immobilizing **2,4,6-trichlorophenylboronic acid** onto an electrode surface. The binding of a diol-containing analyte to the boronic acid alters the electrochemical properties at the electrode-solution interface, which can be measured as a change in current or potential.



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Caption: General workflow for the fabrication and operation of a boronic acid-based sensor.

## Experimental Protocol: General Fabrication of a Boronic Acid-Modified Electrode

This protocol outlines a general method for modifying an electrode surface for sensing applications. The specific surface chemistry and immobilization technique may vary.

#### Materials:

- Working electrode (e.g., glassy carbon electrode)
- **2,4,6-Trichlorophenylboronic acid** derivative with a surface-anchoring group
- Appropriate solvents for dissolution and rinsing
- Electrochemical workstation

#### Procedure:

- **Electrode Cleaning:** Polish the working electrode with alumina slurry, followed by sonication in deionized water and ethanol to ensure a clean and reproducible surface.
- **Surface Functionalization:** Immerse the cleaned electrode in a solution of the **2,4,6-trichlorophenylboronic acid** derivative for a specified time to allow for self-assembly or covalent attachment to the electrode surface.
- **Rinsing:** Gently rinse the modified electrode with a suitable solvent to remove any non-specifically adsorbed molecules.
- **Characterization:** Characterize the modified electrode surface using techniques such as cyclic voltammetry (CV) or electrochemical impedance spectroscopy (EIS) to confirm successful functionalization.
- **Sensing Measurement:** Record the electrochemical response of the functionalized electrode in a buffer solution. Then, introduce the analyte of interest and record the change in the electrochemical signal.

## Safety and Handling

**2,4,6-Trichlorophenylboronic acid** should be handled by trained personnel in a well-ventilated laboratory fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Table 3: Hazard Information (Based on related compounds and general boronic acid safety)

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Disclaimer: This safety information is not exhaustive and is based on data for similar compounds. Users should consult the specific Safety Data Sheet (SDS) for **2,4,6-Trichlorophenylboronic acid** from their supplier before use.

- To cite this document: BenchChem. [2,4,6-Trichlorophenylboronic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1301967#2-4-6-trichlorophenylboronic-acid-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1301967#2-4-6-trichlorophenylboronic-acid-cas-number-and-molecular-weight)

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